

Applications of Phenyl-Substituted Pyridazines in Drug Discovery

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Compound of Interest

Compound Name: *Methyl6-phenylpyridazine-3-carboxylate*

Cat. No.: *B13908638*

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Executive Summary

The pyridazine nucleus (1,2-diazine) represents a "privileged scaffold" in modern medicinal chemistry, distinguished by its unique physicochemical profile—specifically its high water solubility relative to other diazines, its capacity for pi-stacking interactions, and its ability to serve as a bioisostere for phenyl or pyridine rings.

This guide focuses specifically on phenyl-substituted pyridazines, a subclass where the lipophilic phenyl ring complements the polar pyridazine core. This structural motif effectively bridges the "solubility-permeability" gap, often improving oral bioavailability while maintaining specific target affinity. Key applications span oncology (kinase inhibitors), neuroscience (GABA receptor antagonists), and cardiovascular medicine (PDE inhibitors).

Chemical Space & Physicochemical Properties[1]

The "Privileged" Nature of the Scaffold

The 1,2-diazine core possesses a high dipole moment (3.9 D) and two adjacent nitrogen atoms with lone pairs capable of accepting hydrogen bonds. When substituted with a phenyl group,

the molecule acquires a distinct amphiphilic character.

Property	Pyridazine Core	Phenyl-Pyridazine Motif	Drug Discovery Implication
LogP	-0.72 (Hydrophilic)	1.5 – 3.5 (Tunable)	Ideal range for oral bioavailability (Lipinski's Rule of 5).
H-Bonding	2 Acceptors	2 Acceptors + Hydrophobic	Dual binding mode: H-bonds anchor to the active site; phenyl fills hydrophobic pockets.
pKa	2.3 (Conjugate acid)	~2.0 – 2.5	Low basicity reduces lysosomal trapping and non-specific binding.
Metabolism	Oxidative cleavage	Phenyl oxidation / N-oxidation	Predictable metabolic soft spots allow for rational lead optimization.

Structural Isomerism & SAR

The position of the phenyl substitution dictates biological activity.

- 3-Phenylpyridazine: Common in CNS active agents (e.g., Minaprine analogs).
- 3,6-Diphenylpyridazine: Symmetrical scaffold often used in liquid crystals but also found in potent COX-2 inhibitors.
- 4-Phenylpyridazine: Less common but critical for specific PDE4 inhibitors.

Therapeutic Applications & Mechanism of Action[2] [3][4][5]

Neuroscience: GABA-A Receptor Antagonism

One of the most famous applications of this scaffold is Gabazine (SR-95531), a selective GABA-A receptor antagonist.

- Mechanism: The pyridazine ring mimics the carboxylate of GABA, interacting with the arginine residues in the binding pocket, while the phenyl group provides steric bulk that prevents channel opening (competitive antagonism).
- Application: Primarily a research tool to model anxiety and epilepsy mechanisms.

Oncology: Kinase Inhibition (CDK & VEGFR)

Phenyl-substituted pyridazines serve as ATP-competitive inhibitors. The nitrogen atoms of the pyridazine often form a "hinge binder" motif within the kinase ATP-binding pocket.

- Case Study: 3,6-Disubstituted pyridazines targeting Cyclin-Dependent Kinase 2 (CDK2).
- Mechanism: The scaffold locks the enzyme in an inactive conformation. The phenyl group orients into the "gatekeeper" region, determining selectivity against other kinases.

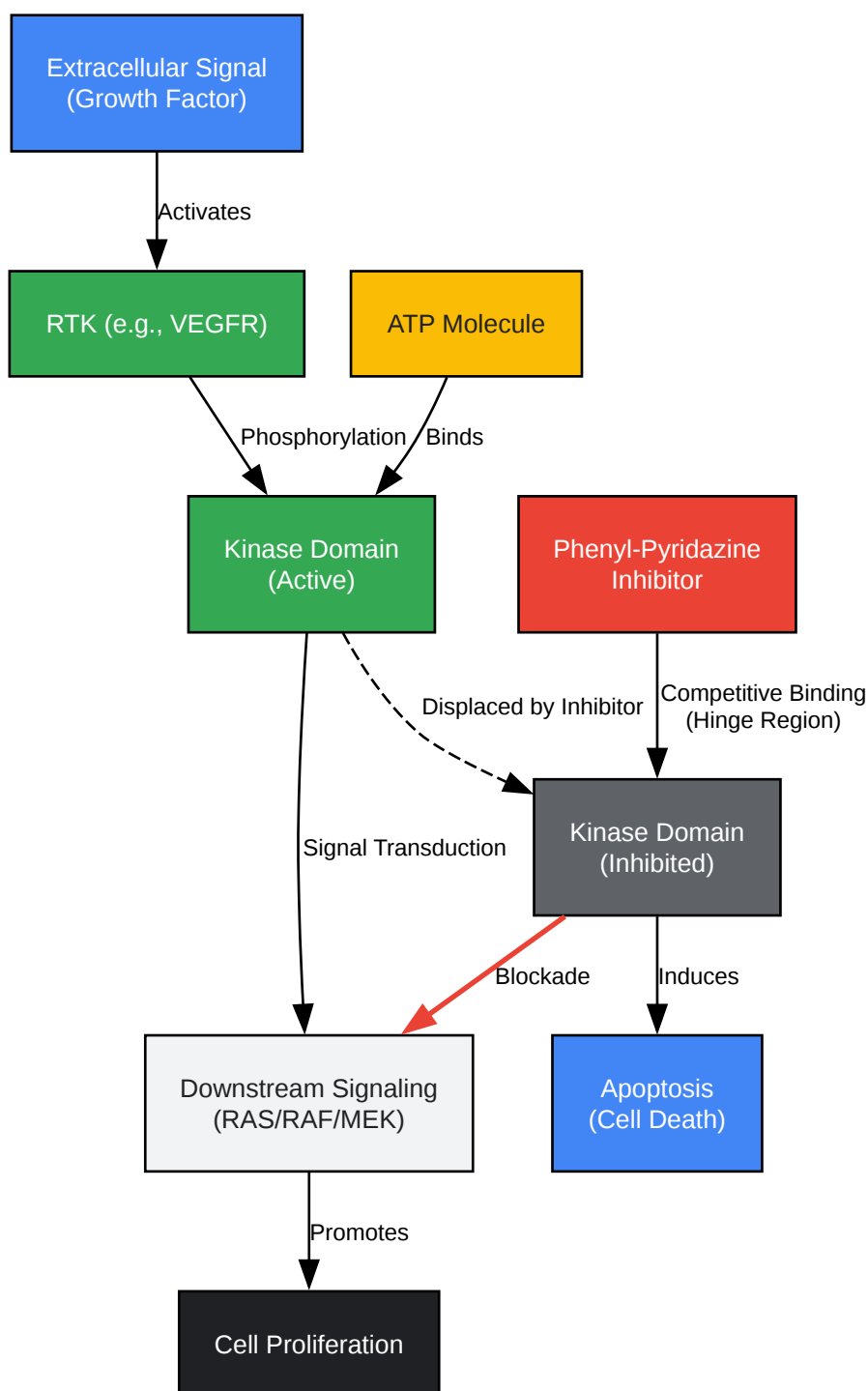
Inflammation: PDE3/4 Inhibition

Zardaverine is a pyridazinone (tautomeric to hydroxypyridazine) derivative used as a bronchodilator.

- Mechanism: Dual inhibition of Phosphodiesterase 3 and 4 (PDE3/4), leading to elevated cAMP levels in smooth muscle cells (relaxation) and immune cells (anti-inflammatory).

Visualization: Mechanism of Action

The following diagram illustrates the generic signaling blockade by a phenyl-pyridazine kinase inhibitor in a cancer cell line.



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Figure 1: Mechanism of Action for Phenyl-Pyridazine Kinase Inhibitors. The inhibitor competes with ATP, preventing downstream signaling cascades.

Technical Deep Dive: Synthetic Methodology

Primary Route: Suzuki-Miyaura Cross-Coupling

The most robust method for synthesizing phenyl-substituted pyridazines is the Palladium-catalyzed cross-coupling of chloropyridazines with phenylboronic acids. This method allows for late-stage functionalization, essential for SAR studies.

Experimental Protocol: Synthesis of 3-Phenyl-6-chloropyridazine

Rationale: This intermediate allows for further substitution at the 6-position (e.g., amination) to create library diversity.

Reagents:

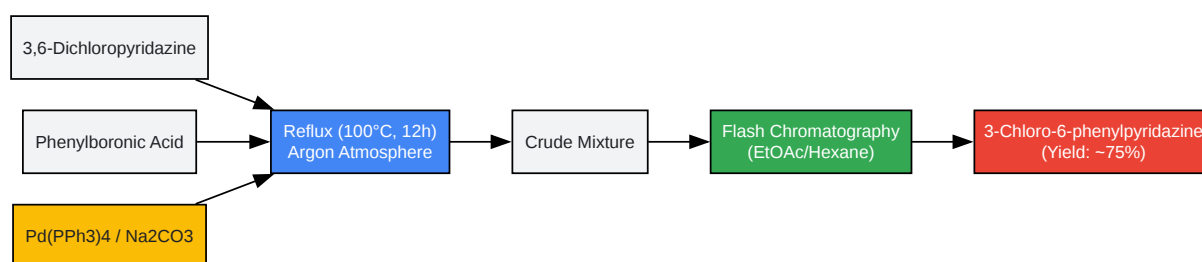
- 3,6-Dichloropyridazine (1.0 equiv)
- Phenylboronic acid (1.1 equiv)
- Pd(PPh₃)₄ (0.05 equiv) - Catalyst
- Na₂CO₃ (2.0 equiv, 2M aqueous solution)
- 1,4-Dioxane (Solvent)

Step-by-Step Methodology:

- Inert Atmosphere Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Argon for 5 minutes.
- Solvent Degassing: In a separate vessel, sparge 1,4-dioxane with Argon for 15 minutes to remove dissolved oxygen (critical to prevent Pd catalyst oxidation).
- Reactant Assembly: Add 3,6-dichloropyridazine (1.49 g, 10 mmol) and phenylboronic acid (1.34 g, 11 mmol) to the reaction flask.
- Catalyst Addition: Add Pd(PPh₃)₄ (578 mg, 0.5 mmol) quickly to minimize air exposure.
- Solvent & Base Addition: Add degassed 1,4-dioxane (20 mL) and 2M Na₂CO₃ (10 mL).

- Reaction: Heat the mixture to reflux (100°C) under Argon for 12 hours. Monitor via TLC (30% EtOAc/Hexane).
 - Self-Validation Check: The starting material ($R_f \sim 0.6$) should disappear, and a new fluorescent spot ($R_f \sim 0.4$) should appear.
- Work-up: Cool to room temperature. Dilute with water (50 mL) and extract with Ethyl Acetate (3 x 30 mL).
- Purification: Dry organic layers over $MgSO_4$, filter, and concentrate in vacuo. Purify via flash column chromatography (SiO_2 , gradient 10-40% EtOAc in Hexane).

Visualization: Synthetic Workflow



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Figure 2: Synthetic workflow for the mono-arylation of dichloropyridazine.

Biological Evaluation Protocol

In Vitro Kinase Inhibition Assay (ADP-Glo™)

To validate the activity of the synthesized phenyl-pyridazine, a luminescent ADP detection assay is recommended. This protocol is self-validating via the use of a standard reference inhibitor (e.g., Staurosporine).

Protocol Steps:

- Enzyme Prep: Dilute the target kinase (e.g., CDK2/CyclinA) to 2 ng/ μL in 1X Kinase Buffer.

- Compound Prep: Prepare 3-fold serial dilutions of the phenyl-pyridazine derivative in DMSO (Top concentration 10 μ M).
- Incubation: Add 2 μ L of compound and 4 μ L of enzyme to a 384-well white plate. Incubate for 15 min at RT.
- Reaction Start: Add 4 μ L of ATP/Substrate mix. Incubate for 60 min at RT.
- Detection:
 - Add 10 μ L of ADP-Glo™ Reagent (Depletes unconsumed ATP). Incubate 40 min.
 - Add 20 μ L of Kinase Detection Reagent (Converts ADP to ATP -> Luciferase light). Incubate 30 min.
- Readout: Measure luminescence on a plate reader.
- Analysis: Plot RLU vs. log[Concentration] to determine IC50.
 - Validation: Z' factor must be > 0.5. Reference inhibitor IC50 must match historical data.

References

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